

Application Notes and Protocols: 2,4,5-Trimethylthiazole in Fragrance Formulations

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Compound of Interest

Compound Name: 2,4,5-Trimethylthiazole

Cat. No.: B1212947

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2,4,5-trimethylthiazole** in fragrance formulations. This document details its organoleptic properties, stability, and provides protocols for its evaluation, catering to the needs of researchers and professionals in the fields of fragrance chemistry and sensory science.

Introduction to 2,4,5-Trimethylthiazole

2,4,5-Trimethylthiazole (CAS No. 13623-11-5) is a potent, sulfur-containing heterocyclic aroma chemical that plays a significant role in the creation of savory and gourmand fragrance profiles.^{[1][2]} Its unique olfactory characteristics make it a valuable ingredient for imparting nutty, cocoa, and coffee-like nuances to a wide range of fragrance applications.^{[2][3]} It is a synthetic fragrance ingredient that is also found naturally in a variety of cooked foods, including roasted meats, coffee, and potatoes.^{[4][5]}

Physicochemical and Organoleptic Properties

A thorough understanding of the physicochemical and organoleptic properties of **2,4,5-trimethylthiazole** is crucial for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of **2,4,5-Trimethylthiazole**

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 13623-11-5 | [6] |
| Molecular Formula | C6H9NS | [7] |
| Molecular Weight | 127.21 g/mol | [6] |
| Appearance | Colorless to pale yellow liquid | [8] |
| Boiling Point | 166-167 °C @ 717 mmHg | [9] |
| Flash Point | 51.11 °C (124.00 °F) TCC | [10] |
| Solubility | Soluble in alcohol and dipropylene glycol; slightly soluble in water. | [8] |
| Purity | ≥98% (FG - Fragrance Grade) | [9] |

Table 2: Organoleptic Profile of **2,4,5-Trimethylthiazole**

| Attribute | Description | Reference |
|-------------------|--|-----------|
| Odor Type | Gourmand, Nutty, Roasted | |
| Odor Description | Strong, nutty, cocoa, coffee, with vegetative and musty undertones. It is recommended to be smelled in a 1.00% solution or less. | [8] |
| Taste Description | Nutty, cocoa, green, vegetable, roasted, earthy (at 10.00 ppm). | [10] |
| Substantivity | Approximately 16 hours on a smelling strip. | [8] |

Applications in Fragrance Formulations

Due to its potent and characteristic aroma, **2,4,5-trimethylthiazole** is primarily used as a trace to small percentage ingredient to add complexity and realism to gourmand and oriental fragrance compositions. It is particularly effective in creating or enhancing the following accords:

- Coffee: Provides a roasted, nutty depth to coffee accords, moving them beyond a simple sweet note to a more authentic, freshly brewed aroma.
- Chocolate: Enhances the bitterness and roasted qualities of dark chocolate accords, providing a more complex and less cloying sweetness.
- Nutty: Creates realistic hazelnut, almond, and other nutty notes, often in combination with pyrazines and other nutty aroma chemicals.
- Savory/Roasted: Can be used in minute quantities to add a roasted, savory nuance to more unconventional or avant-garde fragrance creations.

Illustrative Fragrance Formulations

The following are illustrative examples of how **2,4,5-trimethylthiazole** can be incorporated into different fragrance accords. These are starting points for creative development and should be adapted based on the desired outcome and the other ingredients in the formula.

Table 3: Illustrative "Roasted Coffee" Accord (Concentrate)

| Ingredient | CAS Number | Amount (%) | Odor Description |
|-------------------------------------|------------|------------|------------------------------|
| Coffee CO2 Extract | 84650-00-0 | 2.00 | Rich, roasted coffee |
| Vanillin | 121-33-5 | 5.00 | Sweet, creamy, vanilla |
| Ethyl Vanillin | 121-32-4 | 2.00 | Intense sweet, vanilla |
| Furaneol (10% in DPG) | 3658-77-3 | 3.00 | Caramel, sweet, fruity |
| 2,3,5-Trimethylpyrazine | 14667-55-1 | 0.50 | Nutty, roasted, cocoa |
| 2,4,5-Trimethylthiazole (1% in DPG) | 13623-11-5 | 0.20 | Roasted coffee, nutty, cocoa |
| Iso E Super | 54464-57-2 | 40.00 | Woody, ambery, smooth |
| Hedione | 24851-98-7 | 20.00 | Floral, jasmine, airy |
| Galaxolide (50% in BB) | 1222-05-5 | 17.30 | Musky, clean, sweet |
| Dipropylene Glycol (DPG) | 25265-71-8 | 10.00 | Solvent |

Table 4: Illustrative "Dark Chocolate" Accord (Concentrate)

| Ingredient | CAS Number | Amount (%) | Odor Description |
|---------------------------------------|------------|------------|------------------------------------|
| Cocoa Absolute (10% in DPG) | 84649-99-0 | 5.00 | Rich, bitter chocolate |
| Vanillin | 121-33-5 | 8.00 | Sweet, creamy, vanilla |
| Maltol | 118-71-8 | 1.00 | Caramel, burnt sugar |
| 2,4,5-Trimethylthiazole (0.1% in DPG) | 13623-11-5 | 0.50 | Enhances bitterness, roasted cocoa |
| Patchouli Oil | 8014-09-3 | 2.00 | Earthy, woody |
| Sandalwood Accord | - | 10.00 | Woody, creamy, balsamic |
| Ambrettolide | 7779-50-2 | 5.00 | Musky, ambrette seed |
| Iso E Super | 54464-57-2 | 30.00 | Woody, ambery, smooth |
| Hedione | 24851-98-7 | 18.50 | Floral, jasmine, airy |
| Dipropylene Glycol (DPG) | 25265-71-8 | 20.00 | Solvent |

Experimental Protocols

The evaluation of fragrances containing **2,4,5-trimethylthiazole** requires both instrumental and sensory analysis to fully understand its contribution to the overall scent profile.

Gas Chromatography-Olfactometry (GC-O)

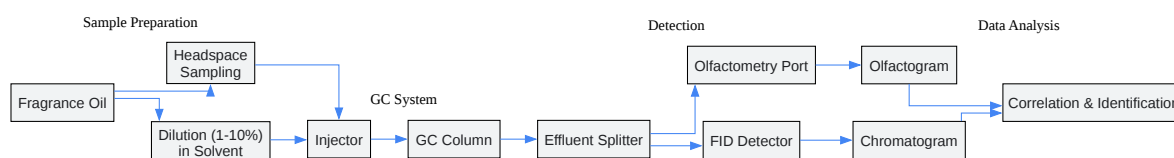
GC-O is a powerful technique for identifying the specific odor-active compounds in a fragrance. It combines the separation capabilities of gas chromatography with the sensitivity of the human nose as a detector.

Protocol for GC-O Analysis:

- Sample Preparation:

- Dilute the fragrance oil to a 1-10% solution in a suitable solvent (e.g., ethanol or dichloromethane).
- For headspace analysis, place a small amount of the fragrance oil in a headspace vial and equilibrate at a controlled temperature (e.g., 40-60°C).
- Instrumentation:
 - Gas Chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port.
 - Capillary column appropriate for fragrance analysis (e.g., DB-5, HP-5ms).
- GC Conditions (Typical):
 - Injector Temperature: 250°C
 - Oven Program: Start at 50°C, hold for 2 minutes, ramp at 5°C/min to 250°C, hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow of 1-2 mL/min.
 - Split Ratio: Splitless or a low split ratio to maximize sensitivity.
- Olfactometry:
 - The GC effluent is split between the FID and the olfactometry port.
 - A trained sensory panelist sniffs the effluent from the olfactometry port and records the odor descriptors and their intensity over time.
 - Humidified air is mixed with the effluent at the sniffing port to prevent nasal dryness.
- Data Analysis:
 - The olfactogram (odor data) is aligned with the chromatogram (FID data) to correlate specific peaks with perceived odors.

- Aroma Extract Dilution Analysis (AEDA) can be performed by serially diluting the sample to determine the Flavor Dilution (FD) factor of each odorant, indicating its potency.



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Fig. 1: Experimental workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Sensory Evaluation Protocols

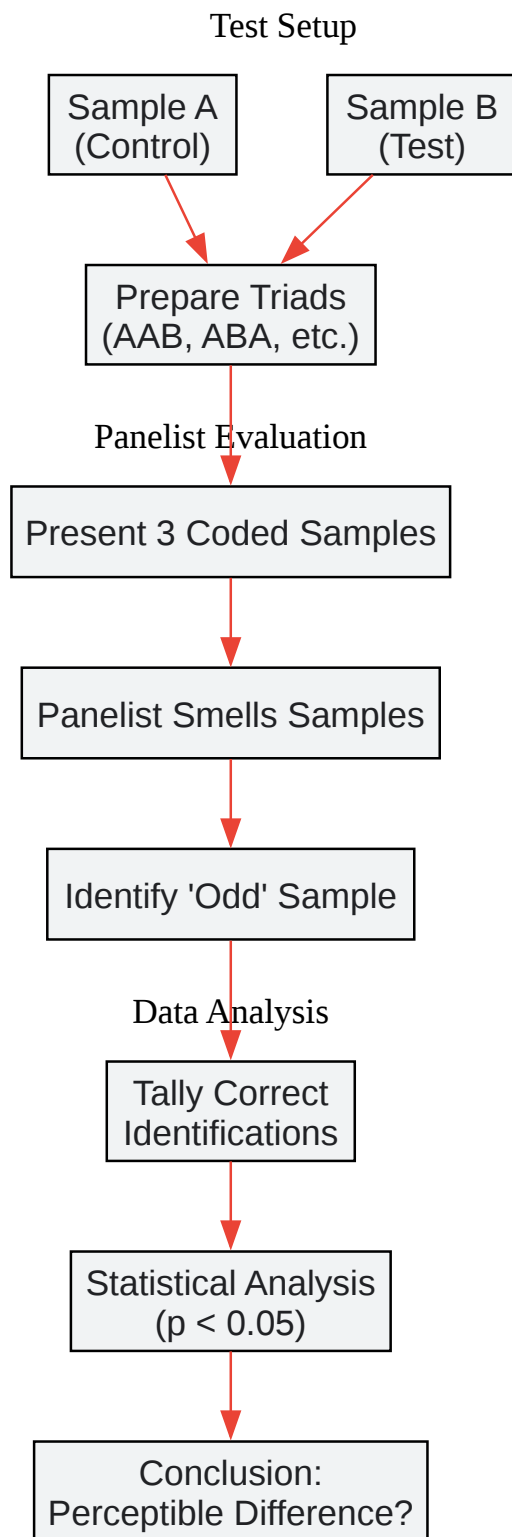
Sensory evaluation is essential to determine the perceptual impact of **2,4,5-trimethylthiazole** in a finished fragrance. The following are standard discriminative tests to assess if a change in the concentration of this ingredient is perceptible.

The triangle test is used to determine if there is a detectable sensory difference between two samples.

Protocol for Triangle Test:

- Objective: To determine if the addition or change in concentration of **2,4,5-trimethylthiazole** in a fragrance base is perceptible.
- Samples:
 - A: Fragrance base without **2,4,5-trimethylthiazole** (or with the lower concentration).
 - B: Fragrance base with **2,4,5-trimethylthiazole** (or with the higher concentration).
- Procedure:

- Prepare three coded samples for each panelist in one of the following random orders:
AAB, ABA, BAA, ABB, BAB, BBA.
- Present the three samples simultaneously to each panelist.
- Instruct panelists to smell each sample from left to right.
- Ask panelists to identify the "odd" or "different" sample.
- Panelists are required to make a choice, even if they are guessing.
- Data Analysis:
 - The number of correct identifications is tallied.
 - Statistical tables for the triangle test are used to determine if the number of correct responses is statistically significant at a chosen confidence level (e.g., $p < 0.05$).



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Fig. 2: Logical workflow for a Triangle Test sensory evaluation.

The duo-trio test is another method to determine if a sensory difference exists between two samples, and it is often considered simpler for panelists than the triangle test.

Protocol for Duo-Trio Test:

- Objective: To determine if a fragrance containing **2,4,5-trimethylthiazole** is perceptibly different from a control.
- Samples:
 - R: Reference sample (either the control or the test sample).
 - A: Control sample.
 - B: Test sample.
- Procedure:
 - Present each panelist with a labeled reference sample (R) and two coded samples.
 - One of the coded samples is identical to the reference, and the other is different.
 - Instruct panelists to smell the reference sample first, then the two coded samples.
 - Ask panelists to identify which of the coded samples is the same as the reference.
- Data Analysis:
 - The number of correct matches is counted.
 - Statistical tables for the duo-trio test are used to determine if the result is statistically significant.

Stability and Safety

- Stability: **2,4,5-Trimethylthiazole** is a relatively stable molecule under normal storage conditions (cool, dry, and dark place in a tightly sealed container). Its stability within a

fragrance concentrate and in various product bases (e.g., ethanol, lotions, soaps) should be evaluated on a case-by-case basis through accelerated stability testing.

- Safety: The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment for **2,4,5-trimethylthiazole**. It is important to adhere to the usage guidelines established by the International Fragrance Association (IFRA) to ensure the safe use of this ingredient in consumer products. The IFRA recommends a maximum usage level of up to 0.5000% in the fragrance concentrate.^[3]

Conclusion

2,4,5-Trimethylthiazole is a highly impactful and versatile aroma chemical for creating authentic and complex gourmand and oriental fragrances. Its potent nutty, cocoa, and coffee notes can significantly enhance the realism and appeal of these fragrance types. Proper evaluation using both instrumental and sensory methods is key to its successful and innovative application. Adherence to recommended safety and usage guidelines is essential for its responsible use in consumer products.

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